

C14H18BrN3O4S2 stability issues in long-term storage

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Compound of Interest

Compound Name: C14H18BrN3O4S2

Cat. No.: B12618241

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Technical Support Center: C14H18BrN3O4S2

This technical support center provides guidance on the stability and long-term storage of the compound with the molecular formula **C14H18BrN3O4S2**. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **C14H18BrN3O4S2**?

A1: For long-term stability, it is recommended to store **C14H18BrN3O4S2** at -20°C or lower in a tightly sealed container, protected from light and moisture.^[1] For short-term storage (up to a few weeks), refrigeration at 2-8°C is acceptable.^[1] The key is to minimize exposure to factors that can accelerate degradation, such as heat, light, and humidity.

Q2: What are the known stability issues with compounds similar to **C14H18BrN3O4S2**?

A2: The molecular formula suggests the presence of a brominated thiazole ring and sulfur-containing functional groups. Compounds with these features can exhibit several stability issues:

- **Hydrolytic Instability:** The presence of ester or amide functional groups, suggested by the oxygen and nitrogen atoms, can make the molecule susceptible to hydrolysis, especially at non-neutral pH.

- **Oxidative Instability:** Sulfur atoms in the structure can be prone to oxidation, leading to the formation of sulfoxides or sulfones, which may alter the biological activity of the compound.
- **Photodegradation:** Thiazole rings and other conjugated systems can be sensitive to light, leading to photodegradation.^[2] It is crucial to protect the compound from light during storage and handling.
- **Thermal Instability:** Elevated temperatures can accelerate degradation reactions. Some brominated thiazoles have been reported to be unstable even at low temperatures.^[3]

Q3: How can I tell if my sample of **C₁₄H₁₈BrN₃O₄S₂** has degraded?

A3: Signs of degradation can include:

- A change in physical appearance (e.g., color change, clumping).
- The appearance of new peaks or a decrease in the main peak area when analyzed by High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- A decrease in biological activity or potency in your experimental assays.

Q4: Is it necessary to use an inert atmosphere for storing **C₁₄H₁₈BrN₃O₄S₂**?

A4: While not always mandatory for all related compounds, storing under an inert atmosphere (e.g., argon or nitrogen) is a good practice to prevent oxidation, especially for long-term storage or if the compound is known to be sensitive to air.^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	1. Verify the storage conditions of your stock solution and solid compound. 2. Prepare fresh stock solutions for each experiment. 3. Perform a purity check of your compound using HPLC or LC-MS.
Loss of biological activity	The active compound has degraded into inactive or less active forms.	1. Review the compound's handling procedure; minimize exposure to light and elevated temperatures. 2. Consider performing a forced degradation study to identify stable conditions.
Appearance of unknown peaks in analytical chromatograms	Formation of degradation products.	1. Analyze the sample using LC-MS to identify the mass of the impurities, which can provide clues about the degradation pathway. 2. Compare the chromatogram with a freshly prepared sample.
Solid compound has changed color	Likely indicates significant degradation.	Discard the degraded compound and use a fresh, properly stored sample.

Quantitative Stability Data (Illustrative)

The following tables present hypothetical stability data for **C14H18BrN3O4S2** under different conditions. This data is for illustrative purposes to guide researchers in designing their own stability studies.

Table 1: Stability of Solid **C14H18BrN3O4S2** at Different Temperatures

Storage Temperature	Time (Months)	Purity (%) by HPLC	Appearance
-80°C	12	99.5	White powder
-20°C	12	98.8	White powder
4°C	12	95.2	Off-white powder
25°C	12	80.1	Yellowish powder

Table 2: Stability of **C14H18BrN3O4S2** in Solution (10 mM in DMSO) at Different Temperatures

Storage Temperature	Time (Weeks)	Purity (%) by HPLC
-80°C	12	99.2
-20°C	12	97.5
4°C	12	91.0
25°C	12	75.4

Experimental Protocols

Protocol 1: HPLC Method for Purity Assessment

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.

- Sample Preparation: Dissolve the compound in a suitable solvent (e.g., DMSO, Acetonitrile) to a concentration of 1 mg/mL.

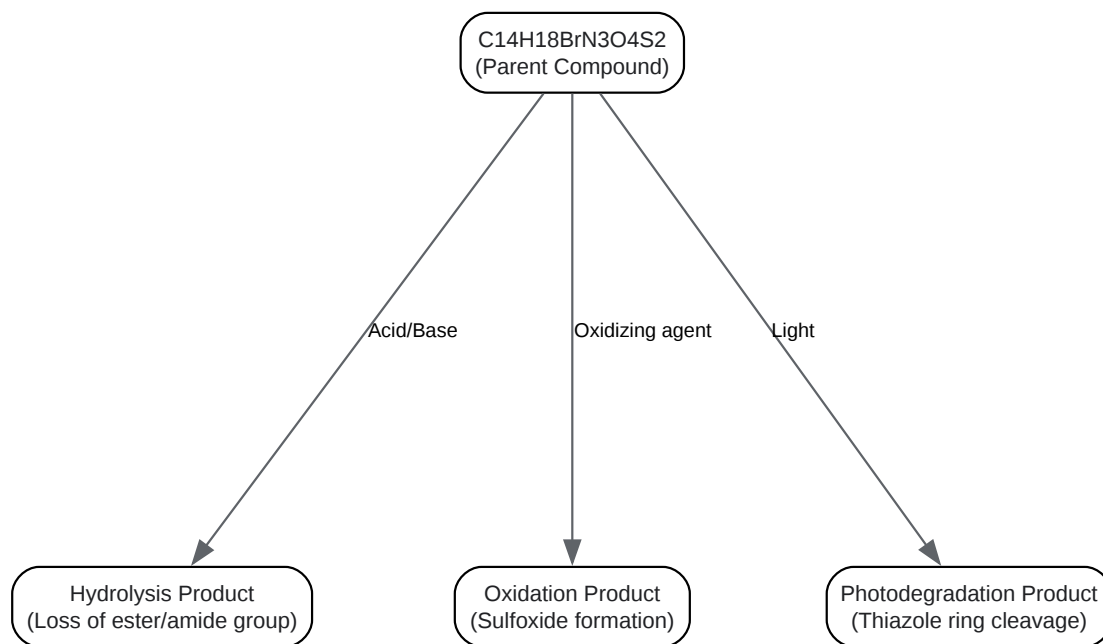
Protocol 2: Forced Degradation Study

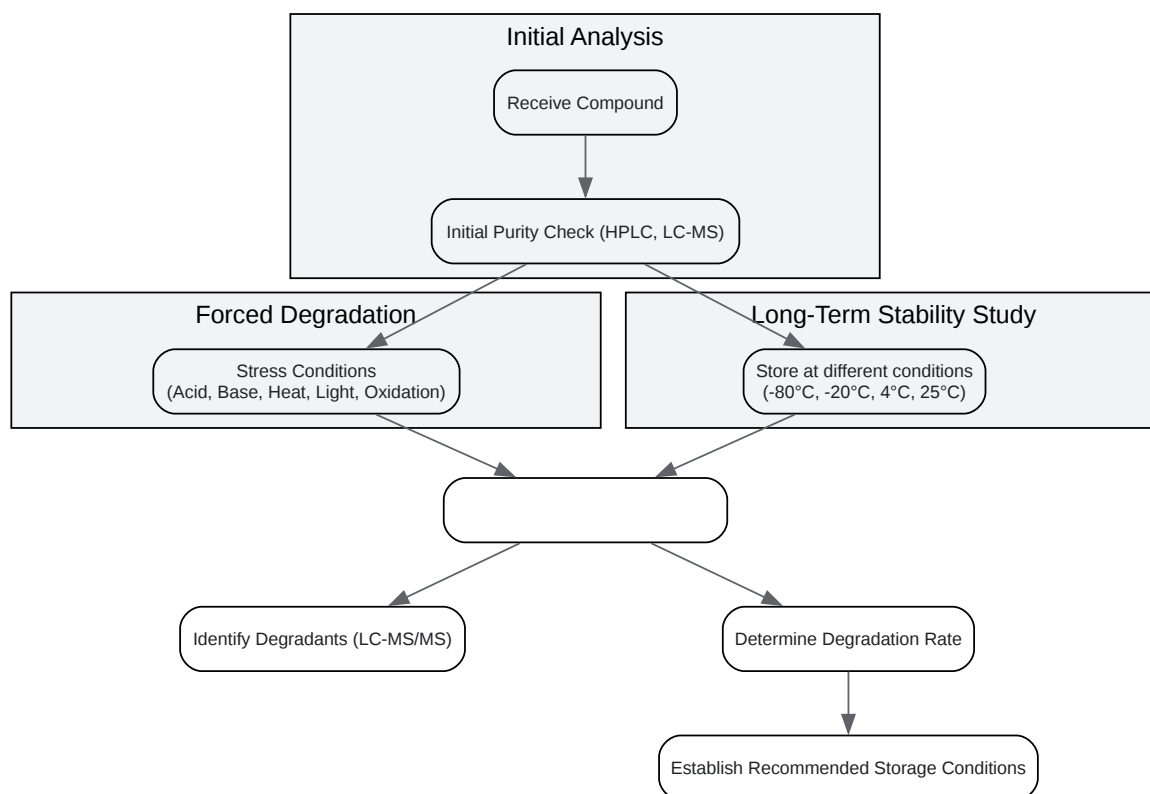
- Acidic Hydrolysis: Dissolve the compound in 0.1 M HCl and incubate at 60°C for 24 hours.
- Basic Hydrolysis: Dissolve the compound in 0.1 M NaOH and incubate at 60°C for 24 hours.
- Oxidative Degradation: Dissolve the compound in 3% H₂O₂ and keep at room temperature for 24 hours.
- Thermal Degradation: Heat the solid compound at 105°C for 24 hours.
- Photodegradation: Expose a solution of the compound to UV light (e.g., 254 nm) for 24 hours.
- Analyze all samples by the HPLC method described above to determine the extent of degradation and identify major degradation products.

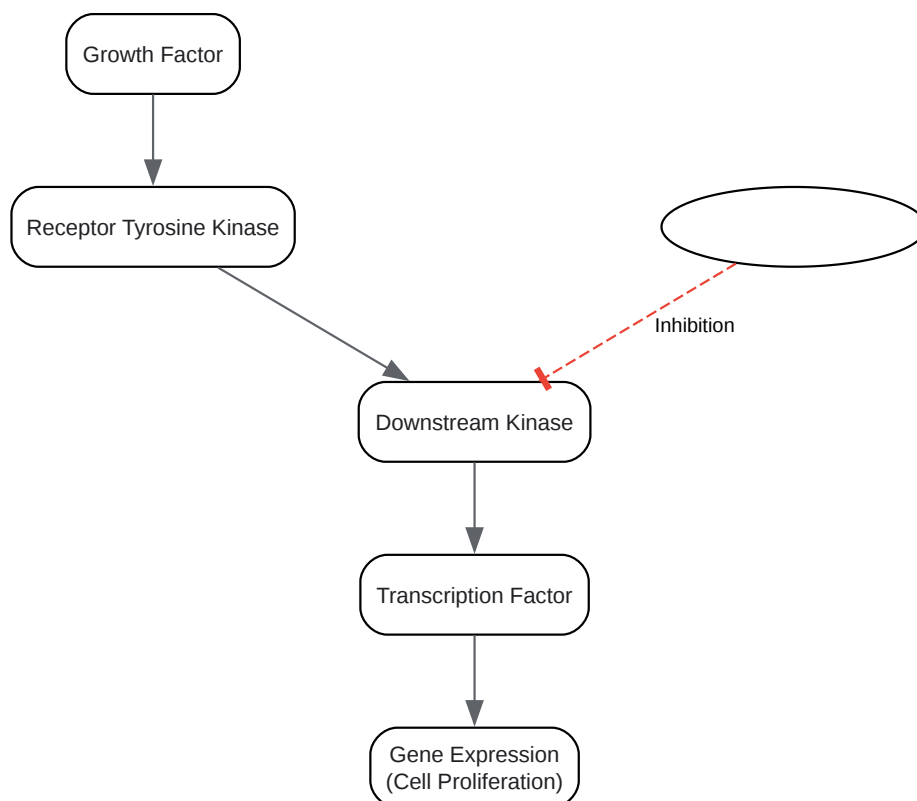
Visualizations

Hypothetical Degradation Pathway

The following diagram illustrates a plausible degradation pathway for **C₁₄H₁₈BrN₃O₄S₂**, involving hydrolysis and oxidation, which are common degradation routes for molecules with similar functional groups.







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